

An In-depth Technical Guide to Methyl 3-hydroxydodecanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxydodecanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-hydroxydodecanoate**, a fatty acid ester with emerging interest in various scientific fields. This document details its chemical identity, physicochemical properties, synthesis protocols, and potential biological significance, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Properties

Methyl 3-hydroxydodecanoate is a monounsaturated fatty acid methyl ester. Its unique structure, featuring a hydroxyl group at the beta position, imparts specific chemical and physical characteristics.

CAS Number: 72864-23-4[1]

Synonyms:

- (±)-Methyl 3-Hydroxydodecanoate
- Methyl β-hydroxydodecanoate
- 3-Hydroxydodecanoic acid methyl ester

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₆ O ₃	[1]
Molecular Weight	230.34 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Purity	>98%	[1]
Storage Conditions	-20°C	

Synthesis of Methyl 3-hydroxydodecanoate

A reliable method for the synthesis of **Methyl 3-hydroxydodecanoate** is through the Reformatsky reaction.[2][3][4][5] This reaction involves the condensation of an aldehyde with an α -halo ester in the presence of metallic zinc.[3][4][5]

Experimental Protocol: Reformatsky Reaction[2]

Materials:

- Decanal
- Methyl bromoacetate
- Zinc dust
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (1 M)
- Dichloromethane
- Magnesium sulfate, anhydrous

Procedure:

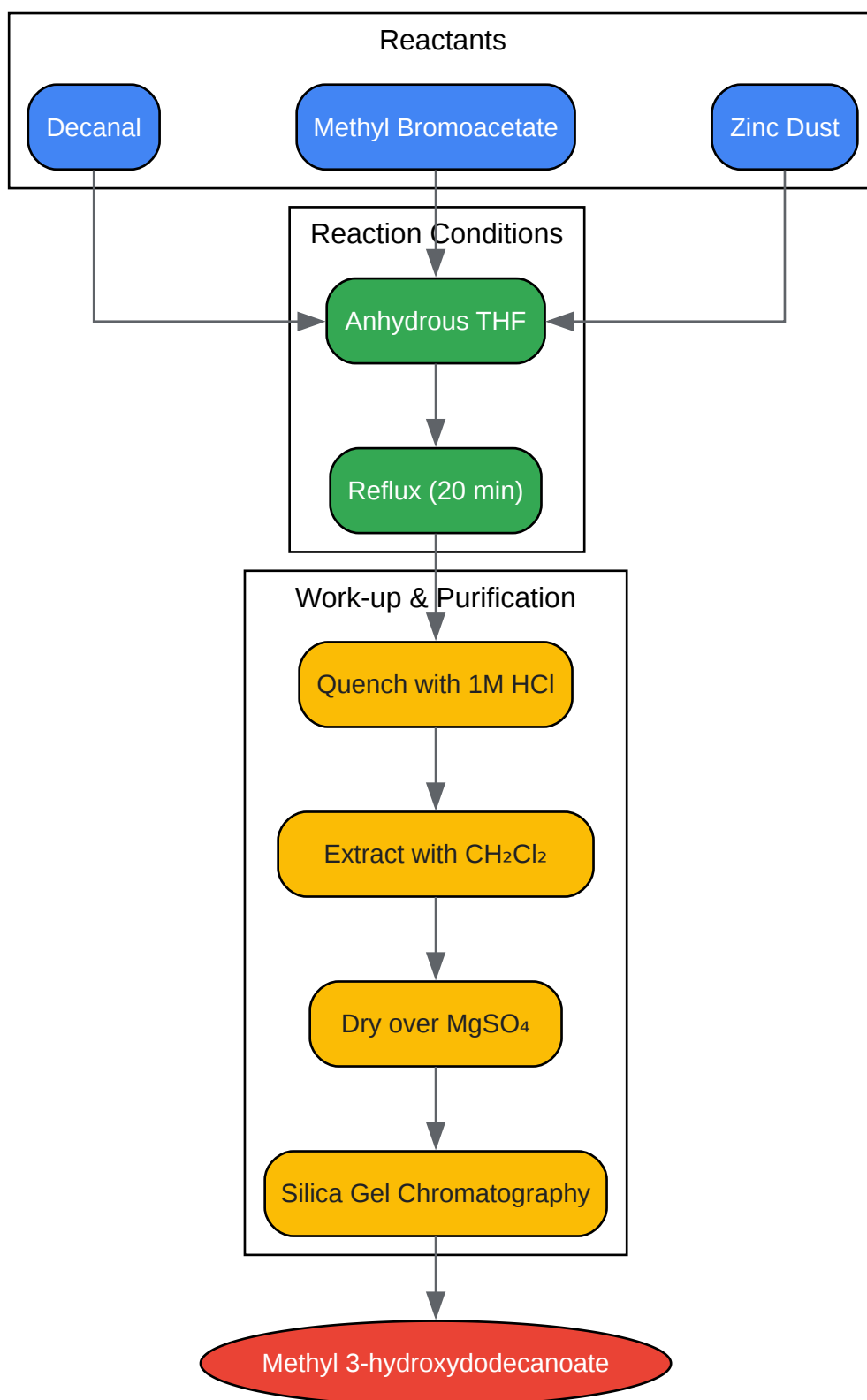
- To a refluxing solution of anhydrous THF (200 mL) in a 500 mL round-bottomed flask equipped with a condenser, rapidly add zinc dust (2 equivalents), decanal (1 equivalent), and

methyl bromoacetate (2 equivalents) in quick succession.

- Caution: The reaction is highly exothermic and will cause rapid boiling of the solvent. Ensure efficient condensation.
- Allow the reaction to proceed for 20 minutes.
- After cooling to room temperature, quench the reaction by adding 1 M hydrochloric acid.
- Extract the aqueous layer with dichloromethane.
- Dry the combined organic layers over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by silica gel column chromatography to obtain **Methyl 3-hydroxydodecanoate**.

Yield: 94%[\[2\]](#)

Synthesis Workflow



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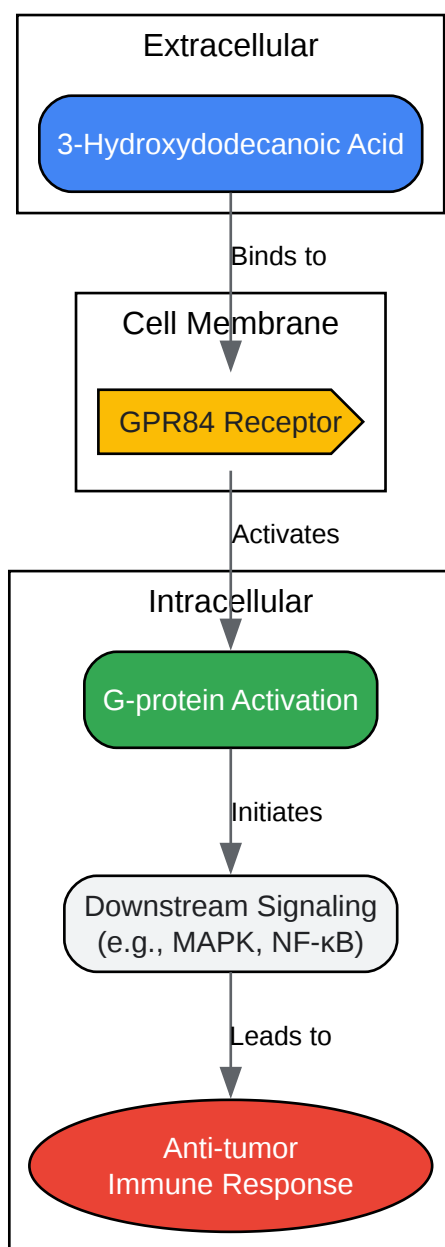
Workflow for the synthesis of **Methyl 3-hydroxydodecanoate** via the Reformatsky reaction.

Potential Biological Significance

While research on **Methyl 3-hydroxydodecanoate** is ongoing, studies on its parent carboxylic acid, 3-hydroxydodecanoic acid, have revealed potential roles in modulating the immune system. Specifically, bacteria-derived 3-hydroxydodecanoic acid has been shown to induce a potent anti-tumor immune response by signaling through the G-protein coupled receptor GPR84.^[6] As the methyl ester is often used as a more cell-permeable analog in research, it is a valuable tool for investigating these biological pathways.^[6]

Hypothetical Signaling Pathway of 3-Hydroxydodecanoic Acid

The following diagram illustrates the proposed signaling pathway for the parent acid of **Methyl 3-hydroxydodecanoate**. It is important to note that this pathway has been elucidated for 3-hydroxydodecanoic acid, and the direct activity of the methyl ester on this pathway requires further investigation.



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Proposed signaling of 3-hydroxydodecanoic acid via the GPR84 receptor to elicit an anti-tumor immune response.

Conclusion

Methyl 3-hydroxydodecanoate is a readily synthesizable fatty acid ester with potential applications in biomedical research, particularly in the study of immune modulation. This guide provides foundational technical information to support further investigation into its properties

and biological activities. The provided synthesis protocol offers a high-yield route to obtain this compound for experimental use. Future research should focus on elucidating the specific biological functions of the methyl ester form and its potential as a therapeutic agent or research tool.

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